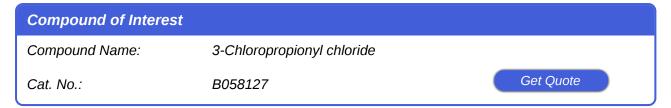


physical properties of 3-Chloropropionyl chloride

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An In-Depth Technical Guide to the Physical Properties of 3-Chloropropionyl Chloride

Introduction

3-Chloropropionyl chloride (CAS No. 625-36-5), also known as β-chloropropionyl chloride, is a significant bifunctional chemical intermediate widely utilized in organic synthesis.[1] Its molecular structure, featuring both an acyl chloride and a chloroalkane functional group, allows for a diverse range of chemical reactions, making it a versatile building block in the pharmaceutical, agrochemical, and polymer industries.[1][2][3] This technical guide provides a comprehensive overview of the core physical properties of **3-Chloropropionyl chloride**, detailed experimental protocols for its synthesis, and visual representations of key processes to support researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

3-Chloropropionyl chloride is typically a clear, colorless to light yellow or brown liquid characterized by a pungent odor.[2][4] It is a combustible liquid that reacts violently with water and is sensitive to moisture.[5][6]

Quantitative Data Summary

The fundamental physical properties of **3-Chloropropionyl chloride** are summarized in the table below for easy reference and comparison.



Property	Value	Conditions
Molecular Formula	C ₃ H ₄ Cl ₂ O	
Molecular Weight	126.97 g/mol	[7][8][9]
Density	1.33 g/mL	at 25 °C[7][10][11][12]
Boiling Point	143-145 °C	at 760 mmHg[7][10][11][13]
Melting Point	-32 °C	[2][4][13]
Refractive Index (n_D)	1.457	at 20 °C[7][10][11]
Flash Point	70 °C (158.9 °F)	Closed Cup[2][12]
Viscosity	1.4 mPa⋅s	at 20 °C[13]
Vapor Density	4.38 (Air = 1)	
Vapor Pressure	4.5 mmHg	at 20 °C

Solubility Profile

3-Chloropropionyl chloride exhibits solubility in a range of common organic solvents, including ethanol, ether, chloroform, ethyl acetate, acetone, and toluene.[2][10] However, it is crucial to note its reactivity. It reacts violently with water, hydrolyzing to form 3-chloropropionic acid and hydrochloric acid.[2][5][13] It also reacts with other nucleophilic solvents such as alcohols and amines.[2][13]

Experimental Protocols: Synthesis of 3- Chloropropionyl Chloride

The synthesis of **3-Chloropropionyl chloride** can be achieved through several established methods. The choice of method often depends on the available starting materials, desired scale, and safety considerations. Below are detailed protocols for two common synthetic routes.

Method 1: Acylation of 3-Chloropropionic Acid with Triphosgene

Foundational & Exploratory





This method is noted for its high yield and involves the reaction of 3-chloropropionic acid with triphosgene, a safer alternative to phosgene gas.[3][14]

Materials and Equipment:

- 3-Chloropropionic acid
- Triphosgene (bis(trichloromethyl) carbonate)
- Toluene
- 1000 mL three-necked reaction flask
- Magnetic stirrer and heating mantle
- Condenser and drying tube
- Rotary evaporator

Procedure:

- In a 1000 mL reaction flask, combine 52.6 g (0.485 mol) of 3-chloropropionic acid with 500 mL of toluene.
- To this solution, add 72.0 g (0.242 mol, which is equivalent to 0.726 mol of phosgene) of triphosgene. Note: The original source appears to have a typo in the molar amount of triphosgene; the stoichiometry should be carefully considered. A 1:1 molar ratio of 3-chloropropionic acid to phosgene equivalents is typical.[14]
- Slowly heat the reaction mixture to 25°C and maintain this temperature for 8 hours with continuous stirring.[14]
- Monitor the reaction progress until the mixture becomes a transparent liquid, indicating the completion of the reaction.
- After the reaction is complete, remove the toluene under reduced pressure using a rotary evaporator.[14]



- The resulting crude product is 3-chloropropionyl chloride. A yield of approximately 60.7 g
 (98.5%) can be expected.[14]
- For subsequent reactions, the product can be dissolved in a suitable solvent like chloroform. [14] For higher purity, vacuum distillation is recommended.[1]

Method 2: Continuous Flow Synthesis from Acrylic Acid

Continuous flow chemistry offers a safer and more efficient alternative for producing **3- Chloropropionyl chloride**, minimizing the risks associated with hazardous reagents and prolonged reaction times.[1][15][16]

Materials and Equipment:

- Acrylic acid
- A chlorinating agent (e.g., oxalyl chloride or thionyl chloride)
- A catalyst (e.g., N,N-dimethylformamide DMF)
- Microreactor or tubular flow reactor setup
- Syringe pumps
- Back-pressure regulator

Procedure:

- A continuous flow setup is assembled, typically consisting of two inlet streams fed by syringe pumps, a microreactor or heated tube, and a back-pressure regulator.
- Stream 1: Prepare a solution of acrylic acid.
- Stream 2: Prepare the chlorinating agent (e.g., oxalyl chloride) with a catalytic amount of DMF.
- The two streams are pumped into a T-mixer to ensure rapid mixing before entering the reactor coil.

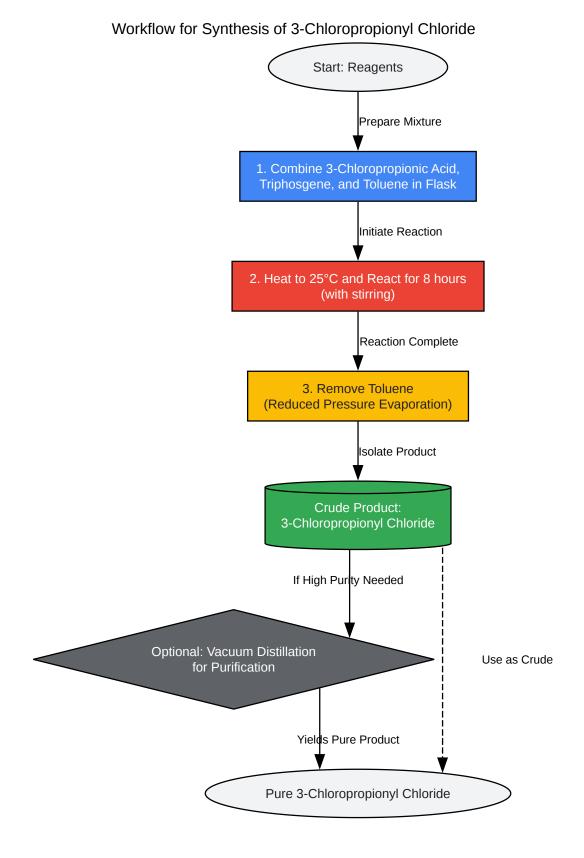


- The reaction involves two key steps that occur in flow: the formation of the acid chloride from acrylic acid and the subsequent 1,4-addition of hydrogen chloride (generated in situ or added).[15]
- The reaction parameters (temperature, pressure, and residence time) are optimized. For example, using POCl₃ as the chlorinating agent, conversions of 77% have been achieved at 80°C with a 25-minute residence time.[1] With other systems, conversions up to 94% are possible.[1][15]
- The output stream from the reactor contains 3-chloropropionyl chloride, which can be collected for use or purified via continuous distillation methods like a wiped film evaporator.
 [1]

Visualizations Synthesis Workflow Diagram

The following diagram illustrates the key steps in the laboratory synthesis of **3-Chloropropionyl chloride** from 3-chloropropionic acid.





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Caption: Synthesis of **3-Chloropropionyl Chloride** from 3-Chloropropionic Acid.



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